

Physiological Concentrations of Palmitoyl Carnitine in Plasma: An In-depth Technical Guide

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Compound of Interest

Compound Name: *palmitoyl carnitine*

CAS No.: 7085-35-0

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physiological concentrations of **palmitoyl carnitine** in plasma, detailed experimental protocols for its quantification, and an exploration of its role in key signaling pathways. **Palmitoyl carnitine**, a critical intermediate in fatty acid metabolism, is increasingly recognized for its involvement in various physiological and pathophysiological processes. Understanding its plasma concentrations and biological functions is crucial for research in metabolic disorders, oncology, and drug development.

Quantitative Data on Plasma Palmitoyl Carnitine Concentrations

The physiological concentration of **palmitoyl carnitine** in plasma can vary based on factors such as age, sex, and metabolic state. The following tables summarize reported concentrations in human and animal plasma across different studies.

Table 1: Physiological Concentrations of **Palmitoyl Carnitine** in Human Plasma

Population	Concentration (μM)	Notes
Healthy Adults	0.2 - 1.0	General reference range.[1][2]
Healthy Overweight Women (Fasting)	0.538 ± 0.175	Study on the contribution of blood cells to plasma acylcarnitine levels.[3]
Healthy Overweight Women (Hyperinsulinemia)	0.298 ± 0.102	Same study as above, showing a decrease during hyperinsulinemia.[3]
Healthy Adults (Males)	Higher than females	Males generally exhibit higher plasma carnitine concentrations.[4]
Healthy Adults (Females)	Lower than males	Females generally exhibit lower plasma carnitine concentrations.[4]
Healthy Children (1-14 years)	Generally lower than adults	Muscle carnitine concentrations increase during the first year of life.[5]
Healthy Newborns	C16: 0.58 - 3.25 μmol/L	Reference intervals from a study in Siberia.[6]
Healthy Newborns (Japan)	C16 ≥ 3.0 nmol/mL (screening cutoff)	Cutoff values used in newborn screening programs.[7]

Table 2: **Palmitoyl Carnitine** Concentrations in Animal Plasma

Species	Concentration	Notes
Mouse (Control)	138 - 153 ng/mL	From a study investigating the effects of PPAR agents.[8]

Experimental Protocols for Palmitoyl Carnitine Quantification

Accurate quantification of **palmitoyl carnitine** in plasma is essential for research and clinical applications. The most common methods employed are Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) and Radioenzymatic Assays.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Method

LC-MS/MS is the gold standard for acylcarnitine analysis due to its high sensitivity and specificity.

2.1.1. Sample Preparation

- **Plasma Collection:** Collect whole blood in tubes containing an anticoagulant (e.g., EDTA). Centrifuge at 2000-3000 x g for 15 minutes at 4°C to separate the plasma. Store plasma at -80°C until analysis.
- **Protein Precipitation:** To 50 µL of plasma, add 150 µL of cold acetonitrile containing a known concentration of a stable isotope-labeled internal standard (e.g., d3-**palmitoyl carnitine**).
- **Vortexing and Centrifugation:** Vortex the mixture for 30 seconds to precipitate proteins. Centrifuge at 14,000 x g for 10 minutes at 4°C.
- **Supernatant Transfer:** Carefully transfer the supernatant to a new tube.
- **Drying and Reconstitution:** Evaporate the supernatant to dryness under a gentle stream of nitrogen gas. Reconstitute the residue in a suitable solvent, such as 50:50 acetonitrile/water, for LC-MS/MS analysis.

2.1.2. Chromatographic Conditions

- **Column:** A Hydrophilic Interaction Liquid Chromatography (HILIC) column is often used for the separation of polar analytes like acylcarnitines.

- **Mobile Phase:** A gradient elution is typically employed using a combination of an aqueous solvent (e.g., water with 0.1% formic acid) and an organic solvent (e.g., acetonitrile with 0.1% formic acid).
- **Flow Rate:** A typical flow rate is between 0.2 and 0.5 mL/min.
- **Injection Volume:** 5-10 µL of the reconstituted sample is injected.

2.1.3. Mass Spectrometric Detection

- **Ionization Mode:** Electrospray ionization (ESI) in the positive ion mode is used.
- **Detection Mode:** Multiple Reaction Monitoring (MRM) is employed for its high selectivity and sensitivity. The precursor ion (the protonated molecule of **palmitoyl carnitine**) is selected in the first quadrupole, fragmented in the collision cell, and a specific product ion is monitored in the third quadrupole.
- **MRM Transitions:**
 - **Palmitoyl carnitine:** m/z 400.4 → m/z 85.1
 - **d3-Palmitoyl carnitine** (Internal Standard): m/z 403.4 → m/z 85.1

Radioenzymatic Assay

This method relies on the enzymatic conversion of carnitine to a radiolabeled product.

2.2.1. Principle The assay is based on the forward reaction of carnitine acetyltransferase (CAT). In the presence of [1-¹⁴C]acetyl-CoA, carnitine is converted to [1-¹⁴C]acetylcarnitine. The amount of radioactivity incorporated into acetylcarnitine is directly proportional to the amount of carnitine in the sample. To measure total carnitine, acylcarnitines in the plasma are first hydrolyzed to free carnitine by alkaline treatment.

2.2.2. Procedure

- **Sample Preparation:**
 - **Free Carnitine:** Plasma samples are used directly.

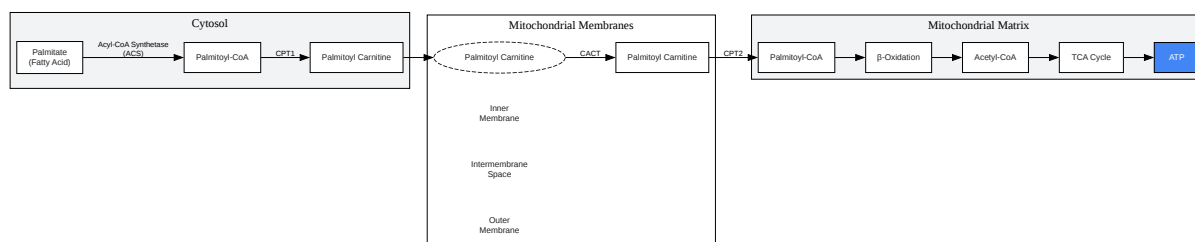
- Total Carnitine: Plasma samples are incubated with a potassium hydroxide (KOH) solution to hydrolyze acylcarnitines. The pH is then neutralized with hydrochloric acid (HCl).[9]
- Enzymatic Reaction: The sample (or hydrolyzed sample) is incubated with a reaction mixture containing buffer, [1-14C]acetyl-CoA, and carnitine acetyltransferase.
- Separation: The unreacted [1-14C]acetyl-CoA is separated from the newly formed [1-14C]acetylcarnitine using an anion-exchange resin.
- Quantification: The radioactivity of the [1-14C]acetylcarnitine is measured using a scintillation counter.
- Calculation: The concentration of carnitine in the sample is determined by comparing the radioactivity to a standard curve generated with known amounts of carnitine.

Signaling Pathways and Experimental Workflows

Palmitoyl carnitine is a key player in cellular metabolism and has been implicated in several signaling pathways.

Fatty Acid β -Oxidation and the Carnitine Shuttle

Palmitoyl carnitine is essential for the transport of long-chain fatty acids into the mitochondria for β -oxidation, the primary process for cellular energy production from fats.

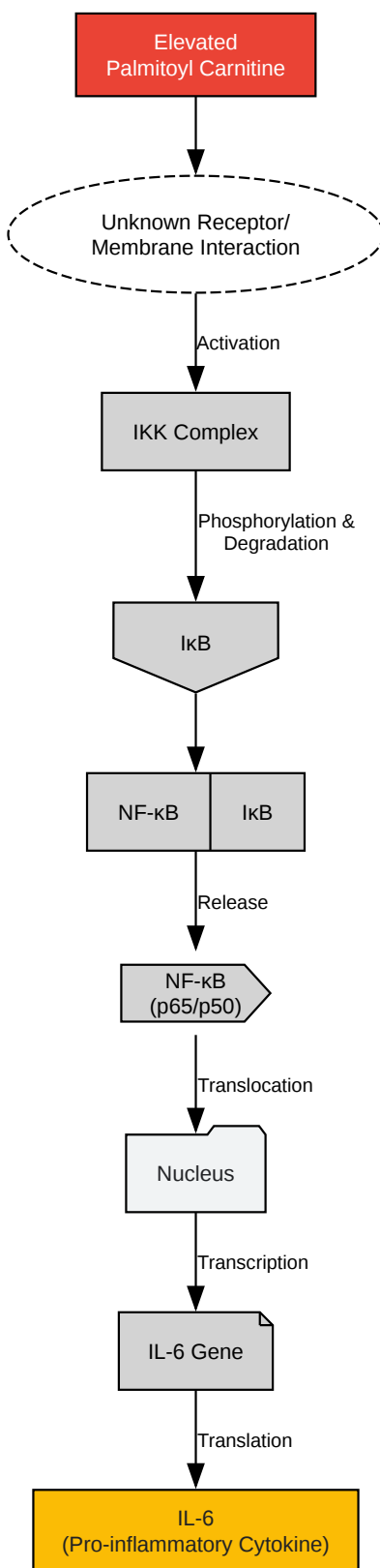


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Caption: The Carnitine Shuttle and β -Oxidation Pathway.

Pro-inflammatory Signaling

Elevated levels of **palmitoyl carnitine** have been associated with the activation of pro-inflammatory pathways, such as the NF- κ B signaling cascade, leading to the production of inflammatory cytokines like IL-6.^[1]

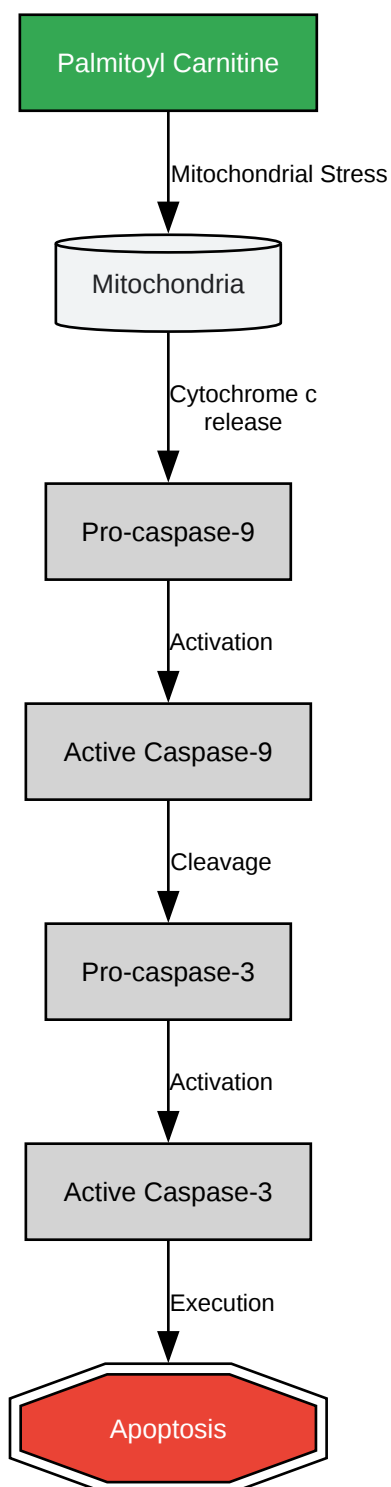


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Caption: **Palmitoyl Carnitine**-Induced Pro-inflammatory Signaling.

Apoptosis (Programmed Cell Death)

Palmitoyl carnitine has been shown to modulate apoptosis, in part through the activation of caspases, the key executioners of this process.^{[10][11]}

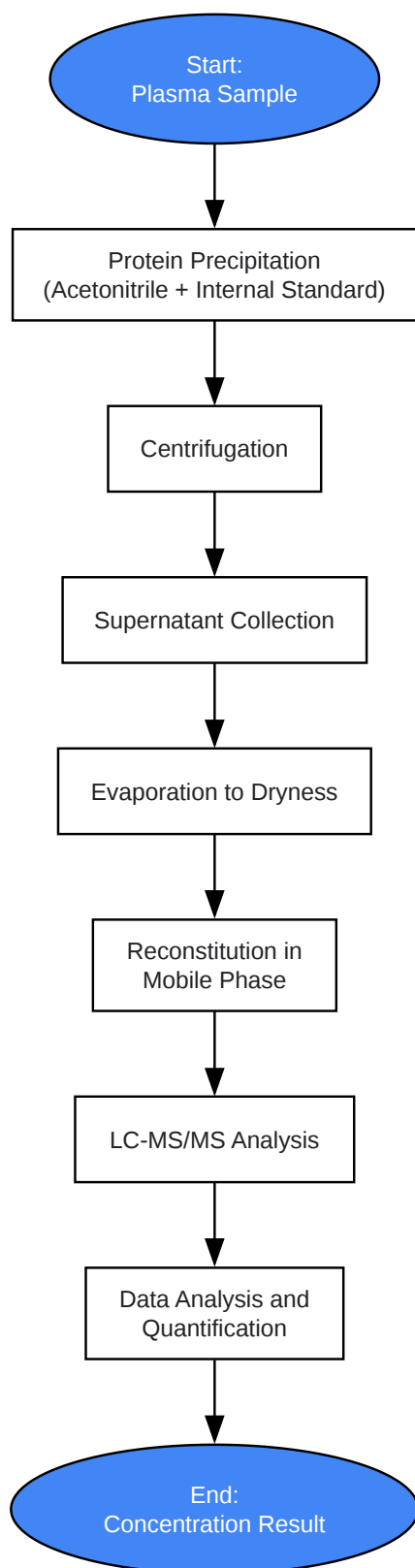


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Caption: **Palmitoyl Carnitine** and the Intrinsic Apoptosis Pathway.

Experimental Workflow for Quantification

The following diagram illustrates a typical workflow for the quantification of **palmitoyl carnitine** in plasma samples using LC-MS/MS.



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Caption: LC-MS/MS Workflow for **Palmitoyl Carnitine** Quantification.

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